

Comparative Environmental Fate of Acetamiprid and its Metabolite 5-AMAM-2-CP

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Compound of Interest

Compound Name: 5-AMAM-2-CP

Cat. No.: B2963481

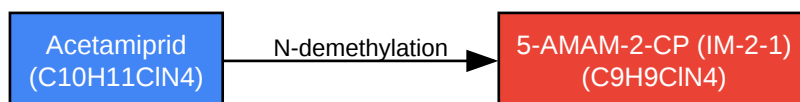
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A detailed guide for researchers on the environmental persistence, mobility, and toxicity of the neonicotinoid insecticide Acetamiprid and its primary metabolite, **5-AMAM-2-CP** (IM-2-1).

Acetamiprid is a widely used neonicotinoid insecticide effective against a broad spectrum of sucking insects.[1] In the environment, it undergoes transformation into various metabolites, with one of the primary routes being N-demethylation to form (E)-N1-[(6-chloro-3-pyridyl)methyl]-N2-cyano-acetamidine, also known as IM-2-1 or **5-AMAM-2-CP**. [2][3][4] Understanding the comparative environmental fate of the parent compound and its metabolites is crucial for a comprehensive ecological risk assessment. This guide provides a comparative analysis of Acetamiprid and **5-AMAM-2-CP**, focusing on their degradation, mobility, and toxicity, supported by experimental data.

Metabolic Transformation

The primary metabolic pathway leading to the formation of **5-AMAM-2-CP** from Acetamiprid involves the removal of a methyl group (N-demethylation). [2][3][4] This biotransformation can occur in various environmental compartments, including soil and within organisms. [3][5]



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Metabolic pathway of Acetamiprid to **5-AMAM-2-CP**.

Quantitative Comparison of Environmental Fate

The environmental behavior of Acetamiprid and **5-AMAM-2-CP** can be quantitatively compared using key parameters such as the half-life (DT50) in soil and water, and the soil organic carbon-water partitioning coefficient (Koc).

Parameter	Acetamiprid	5-AMAM-2-CP (IM-2-1)	Environmental Compartment	Conditions	Reference
Degradation Half-Life (DT50)	1 - 8 days	Major residue, increasing over time	Soil	Aerobic, dark	[6]
10.0 - 22.8 days	Data not available	Soil	Laboratory, varied moisture	[7]	
4.3 - 7.3 days	Data not available	Water	Varied pH, light conditions	[8]	
8.9 hours	Data not available	Water	Sunlight	[9]	
Soil Sorption (Koc)	Moderately to highly mobile	Data not available	Soil	General	[10]

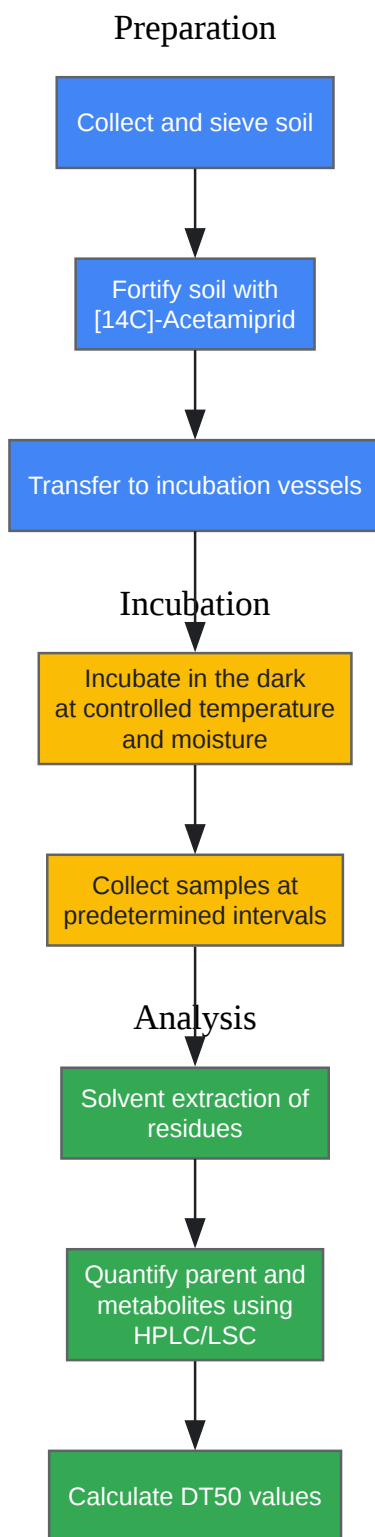
Note: Specific quantitative data for the environmental fate of **5-AMAM-2-CP** is limited in the reviewed literature. It is often identified as a major, persistent metabolite.

Detailed Experimental Protocols

The data presented in this guide is derived from standardized laboratory and field studies. Below are outlines of the typical experimental protocols used to assess the environmental fate of pesticides like Acetamiprid.

Soil Degradation Study (Aerobic)

This experiment aims to determine the rate of pesticide degradation in soil under aerobic conditions.



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Workflow for an aerobic soil degradation study.

- **Soil Collection and Preparation:** Soil is collected from a relevant agricultural region, sieved to ensure homogeneity, and characterized for properties like texture, pH, and organic matter content.
- **Fortification:** A known concentration of the test substance (e.g., radiolabeled Acetamiprid) is applied to the soil.
- **Incubation:** The treated soil is incubated under controlled conditions (temperature, moisture, and darkness) that mimic a natural environment.
- **Sampling and Extraction:** Soil samples are taken at various time points and extracted with appropriate solvents to remove the parent compound and its metabolites.
- **Analysis:** The extracts are analyzed using techniques like High-Performance Liquid Chromatography (HPLC) coupled with a radioactivity detector or mass spectrometer to identify and quantify the compounds.
- **Data Analysis:** The degradation rate and half-life (DT50) are calculated from the concentration decline over time.

Toxicity to Non-Target Organisms

The toxicity of Acetamiprid and its metabolites is a critical component of its environmental risk profile. While specific toxicity data for **5-AMAM-2-CP** is not as readily available, studies on Acetamiprid provide a baseline for understanding its potential effects.

Organism	Endpoint	Acetamiprid Toxicity	5-AMAM-2-CP (IM-2-1) Toxicity	Reference
Birds	Acute/Chronic	Highly toxic	Data not available	[11]
Aquatic Organisms	Acute/Chronic	Moderately toxic	Data not available	[11]
Honey Bees	Acute	Moderately toxic	Less toxic than parent compound	[11]
Earthworms	Acute	High toxicity	Data not available	[10]
Mammals (Rats)	Acute Oral LD50	140–417 mg/kg bw	Data not available	[6]

It is noteworthy that while Acetamiprid's metabolites are generally less toxic than the parent compound in honey bees, chronic exposure can still pose a toxicological risk.[11] The toxicity of the metabolites resulting from degradation by the dominant strain Md2 was found to be lower than that of the parent compound.[1][2]

Comparative Summary

- Persistence: Acetamiprid has a relatively short half-life in soil and water, degrading rapidly, especially under sunlight.[6][9][11] In contrast, its metabolite, **5-AMAM-2-CP** (IM-2-1), is often detected as a major and more persistent residue in soil studies.[6]
- Mobility: Acetamiprid is considered to have high mobility in soil due to its water solubility, which may lead to leaching.[10] However, its rapid degradation can mitigate this risk.[8][10] The mobility of **5-AMAM-2-CP** is not well-documented in the available literature.
- Toxicity: Acetamiprid exhibits varying levels of toxicity to different non-target organisms, being highly toxic to birds and earthworms but moderately toxic to aquatic life and bees.[10][11] The N-demethylated metabolite, **5-AMAM-2-CP**, has been shown to be less toxic than

Acetamiprid to honey bees.[11] However, there is a general lack of comprehensive ecotoxicological data for this metabolite across a range of organisms.

In conclusion, while Acetamiprid itself is relatively non-persistent in the environment, its degradation can lead to the formation of the more stable metabolite, **5-AMAM-2-CP**. Further research is needed to fully characterize the environmental fate and potential long-term effects of this and other significant metabolites to conduct a more complete ecological risk assessment.

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